

An In-depth Technical Guide to Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate

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Compound of Interest

Compound Name: Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate

Cat. No.: B1338609

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For researchers, scientists, and professionals in drug development, **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate** is a crucial chemical intermediate. Its unique structure, featuring a reactive chlorosulfonyl group, a hydroxyl group, and a methyl ester on a benzene ring, makes it a versatile building block in the synthesis of a wide array of complex molecules. This guide provides a comprehensive overview of its synonyms, chemical properties, a detailed experimental protocol for its synthesis, and its applications, particularly in the pharmaceutical industry.

Chemical Identity and Synonyms

Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate is known by several names in scientific literature and chemical catalogs. A clear understanding of these synonyms is essential for effective literature searches and procurement.

Identifier	Value
IUPAC Name	methyl 5-chlorosulfonyl-2-hydroxybenzoate[1]
CAS Number	60638-81-5[1][2][3]
Molecular Formula	C ₈ H ₇ ClO ₅ S[1][3][4]
Molecular Weight	250.66 g/mol [3][4]
Synonyms	m90113, Benzoic acid, 5-(chlorosulfonyl)-2-hydroxy-, methyl ester, 5-Chlorosulfonyl-2-hydroxy-benzoic acid methyl ester, Methyl 3-Chlorosulfonyl-6-hydroxybenzoate[1][2]
MDL Number	MFCD11857789[4]
EC Number	821-913-8[1]

Physicochemical Properties

The physicochemical properties of **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate** are critical for its handling, storage, and application in chemical synthesis. The following table summarizes key predicted and experimental data.

Property	Value
Appearance	White solid[2]
Boiling Point	369.7 ± 32.0 °C (Predicted)[4]
Density	1.322 ± 0.06 g/cm ³ (Predicted)[4]
Storage Temperature	2-8°C[4]

Synthesis of Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate

The synthesis of **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate** is typically achieved through the chlorosulfonation of methyl salicylate. This electrophilic aromatic substitution reaction

introduces the chlorosulfonyl group onto the benzene ring.

Experimental Protocol: Chlorosulfonation of Methyl Salicylate

This protocol describes a representative method for the synthesis of **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate**.

Materials:

- Methyl Salicylate
- Chlorosulfonic acid
- Ice
- Dichloromethane (or other suitable organic solvent)
- Anhydrous sodium sulfate
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

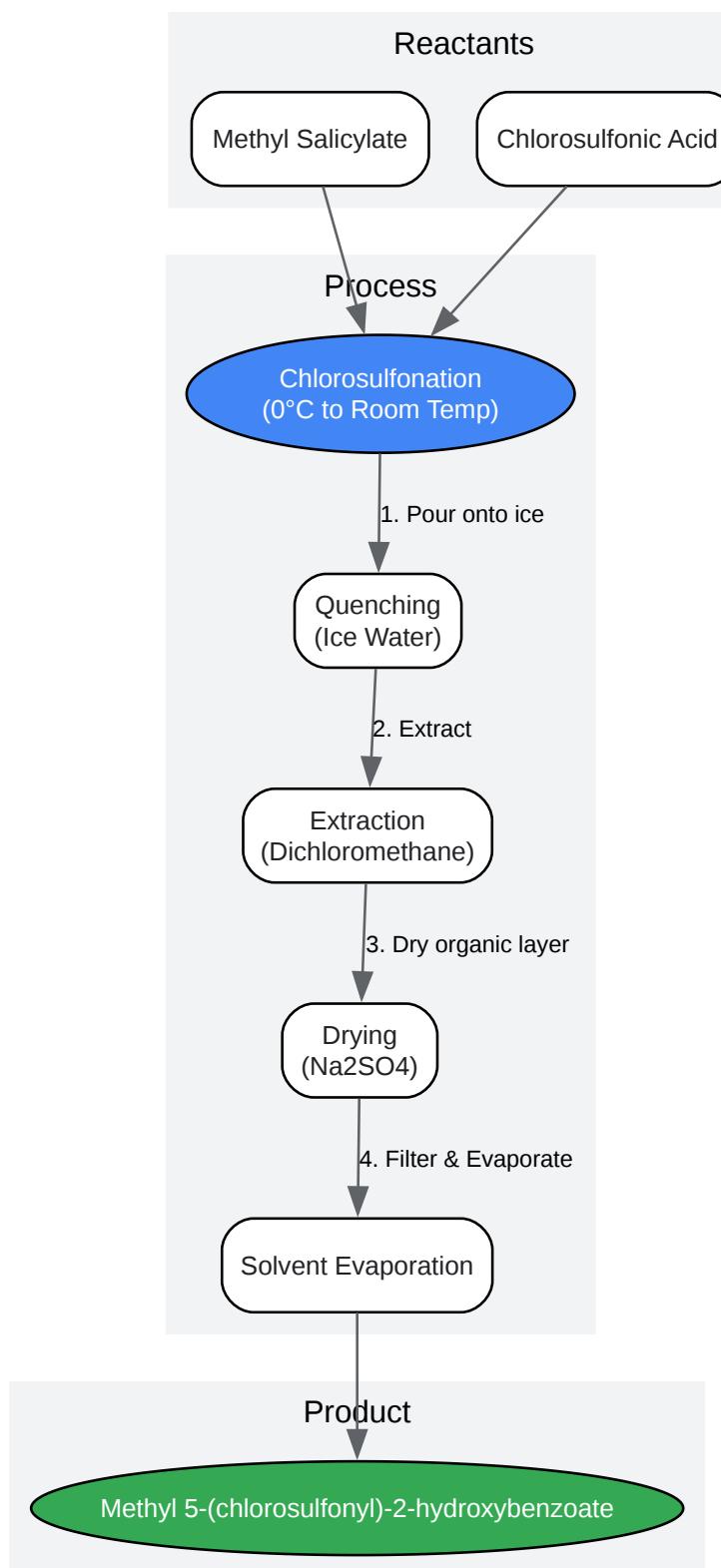
- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, place methyl salicylate.
- Cool the flask in an ice bath to 0-5°C.

- Slowly add chlorosulfonic acid (typically in a molar excess, e.g., 4-5 equivalents) to the stirred methyl salicylate via the dropping funnel, maintaining the temperature below 10°C. The reaction is exothermic and produces HCl gas, so it must be performed in a well-ventilated fume hood.
- After the addition is complete, allow the reaction mixture to stir at room temperature for a specified period (e.g., 2-4 hours) to ensure the reaction goes to completion.
- Carefully pour the reaction mixture onto crushed ice with stirring. This will quench the reaction and precipitate the crude product.
- Extract the product into an organic solvent like dichloromethane.
- Wash the organic layer with cold water and then with a saturated brine solution.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate**.
- The crude product can be further purified by recrystallization from a suitable solvent system.

A similar chlorosulfonation reaction of salicylic acid with chlorosulfonic acid at 70-80°C for 1.5 hours has been reported to yield 5-chlorosulfonyl-2-hydroxybenzoic acid with a 65% yield.^[5]

Synthesis Workflow

The synthesis process can be visualized as a straightforward workflow.

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A simplified workflow for the synthesis of **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate**.

Applications in Research and Drug Development

Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate is a valuable intermediate due to its reactive chlorosulfonyl group, which readily undergoes nucleophilic substitution with amines to form sulfonamides. This reactivity is extensively utilized in medicinal chemistry.

- Pharmaceutical Synthesis: It serves as a key intermediate in the production of various active pharmaceutical ingredients (APIs).^[4] It is particularly useful in the development of anti-inflammatory and analgesic drugs.^[4] The sulfonamide derivatives synthesized from this compound are a significant class of therapeutic agents.
- Agrochemical Industry: This compound is also used in the synthesis of agrochemicals, including sulfonylurea herbicides.^[6]
- Other Industrial Uses: It finds applications in the production of dyes and pigments and in the formulation of some personal care products.^[2]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate** is classified as a corrosive substance.

- Hazard Statement: H314 - Causes severe skin burns and eye damage.^[1]
- Precautionary Statements: It is crucial to handle this chemical with appropriate personal protective equipment (PPE), including gloves, goggles, and a lab coat. Work should be conducted in a well-ventilated fume hood. Key precautionary measures include P260 (Do not breathe dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).^[1]

In summary, **Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate** is a pivotal chemical intermediate with significant applications in the pharmaceutical and chemical industries. Its synthesis, while straightforward, requires careful handling due to its corrosive nature. The versatility of its

reactive functional groups ensures its continued importance as a building block for the discovery and development of new chemical entities.

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